

# Introduction: The Emergence of a "Wonder Nucleus" in Medicinal Chemistry

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## Compound of Interest

**Compound Name:** *N*-ethyl-6-oxo-1,6-dihydropyridazine-3-carboxamide  
**Cat. No.:** B13334419

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The 6-oxo-1,6-dihydropyridazine core, a six-membered heterocyclic scaffold containing two adjacent nitrogen atoms and a carbonyl group, has earned its reputation as a "wonder nucleus" or "magic moiety" among medicinal chemists. This distinction arises from the remarkable versatility of the pyridazinone ring system, which serves as a foundational structure for compounds exhibiting an extensive range of biological activities. The ease with which the pyridazinone ring can be functionalized allows for the design and synthesis of diverse analogues, leading to a wide spectrum of pharmacological responses.

Derivatives of this scaffold have been successfully developed into therapeutic agents for numerous conditions, demonstrating potent anti-inflammatory, analgesic, antimicrobial, anticancer, and antihypertensive properties. Perhaps the most prominent examples of their clinical success are in the cardiovascular field, with marketed drugs such as Levosimendan and Pimobendan used as cardiotonic agents. The continued exploration of this privileged scaffold consistently yields novel candidates for a variety of diseases, cementing its importance in modern drug discovery and development.

## Part 1: Foundational Synthetic Methodologies

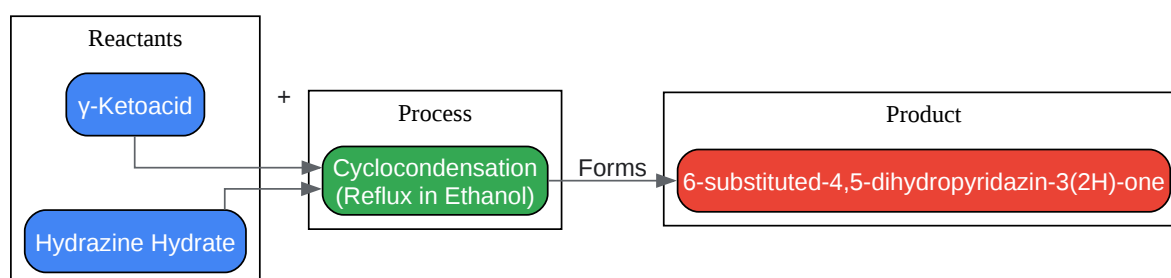
The accessibility of the 6-oxo-1,6-dihydropyridazine core through straightforward and robust synthetic routes has been a primary driver of its exploration. The most fundamental and widely adopted method involves the cyclocondensation of a  $\gamma$ -ketoacid with hydrazine hydrate.

## The Classic Synthesis: $\gamma$ -Ketoacid Cyclization

This venerable method provides a direct pathway to 4,5-dihydropyridazin-3(2H)-ones. The reaction proceeds by treating an appropriate  $\gamma$ -ketoacid with hydrazine hydrate, often under acidic or neutral conditions, to induce ring closure.

### Exemplary Protocol: Synthesis of 6-phenyl-4,5-dihydropyridazin-3(2H)-one

- **Reaction Setup:** To a solution of 4-oxo-4-phenylbutanoic acid (1 equivalent) in ethanol, add hydrazine hydrate (1.2 equivalents).
- **Reflux:** Heat the reaction mixture to reflux and maintain for 4-6 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- **Isolation:** Upon completion, cool the reaction mixture to room temperature. The product often precipitates from the solution.
- **Purification:** Collect the solid product by filtration, wash with cold ethanol, and dry under vacuum. If necessary, the crude product can be recrystallized from a suitable solvent like ethanol to yield the pure 6-phenyl-4,5-dihydropyridazin-3(2H)-one.



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Caption: General workflow for the synthesis of pyridazinones from  $\gamma$ -ketoacids.

## Synthesis from Dihalopyridazines

Another versatile route involves the nucleophilic substitution of dihalopyridazines, typically 3,6-dichloropyridazine. This commercially available starting material allows for sequential or simultaneous displacement of the chlorine atoms, enabling the introduction of various functionalities. A subsequent hydrolysis step can then form the 6-oxo derivative.

Exemplary Protocol: Synthesis of a 6-substituted-3(2H)-pyridazinone

- **Nucleophilic Substitution:** 3,6-dichloropyridazine is reacted with a cyclic amine (e.g., morpholine) via thermal fusion at approximately 120°C. This selectively displaces one chlorine atom to form a 3-chloro-6-substituted pyridazine derivative.
- **Hydrolysis:** The resulting intermediate is then hydrolyzed, typically using glacial acetic acid or another strong acid, to replace the remaining chlorine atom with a hydroxyl group, which tautomerizes to the more stable 6-oxo form.

## Part 2: Milestones in Therapeutic Discovery

The structural simplicity and synthetic accessibility of the pyridazinone core have empowered its application across a multitude of therapeutic areas.

### Cardiovascular Agents: A Cornerstone Application

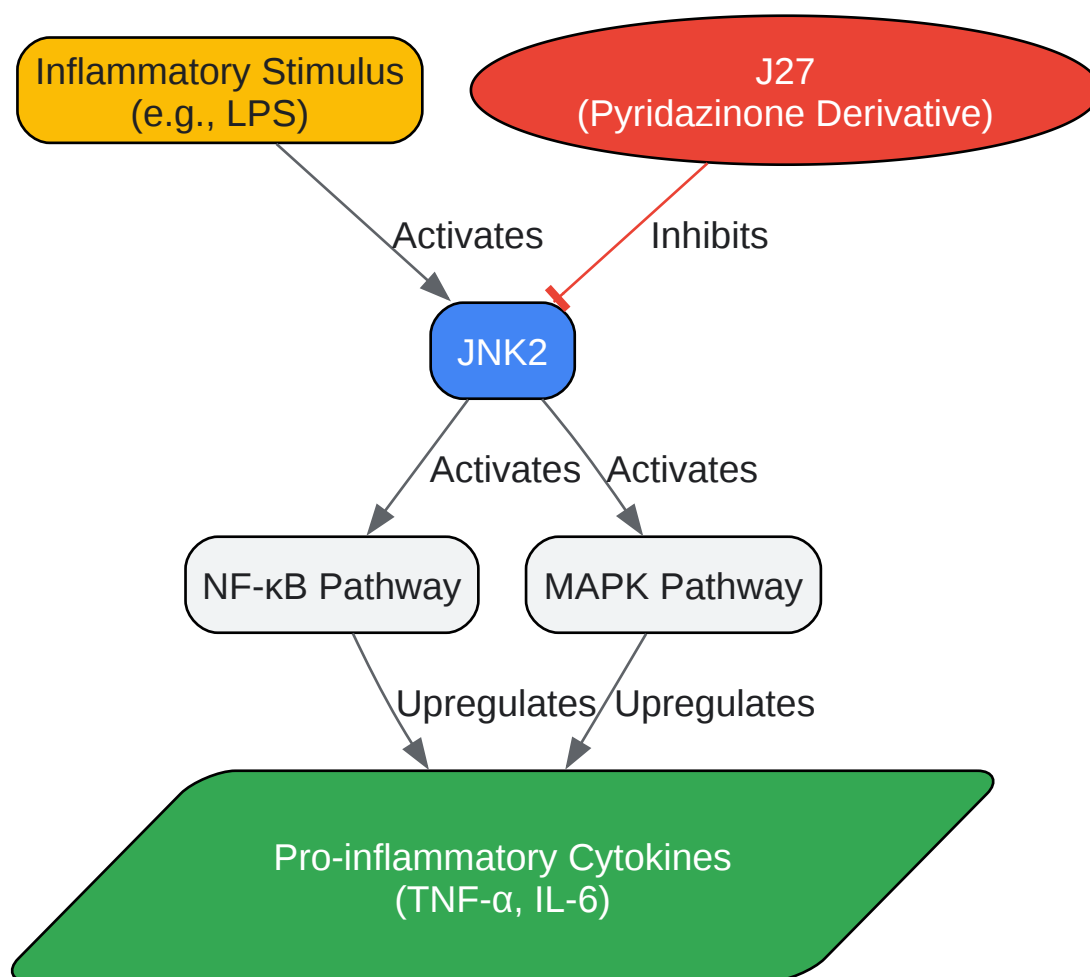
The earliest and arguably most impactful therapeutic applications of pyridazinone derivatives have been in cardiovascular medicine. These compounds often function as potent vasodilators and cardiotonic (inotropic) agents.

- **Pimobendan and Levosimendan:** These two drugs are landmark examples of the scaffold's success. They act as calcium sensitizers and phosphodiesterase III (PDE3) inhibitors. By inhibiting PDE3, they prevent the breakdown of cyclic adenosine monophosphate (cAMP), leading to increased cardiac contractility and vasodilation. This dual mechanism of action makes them highly effective in the management of congestive heart failure.

### Anti-inflammatory and Analgesic Agents

Researchers have extensively investigated pyridazinone derivatives as alternatives to traditional non-steroidal anti-inflammatory drugs (NSAIDs), aiming for improved efficacy and reduced gastrointestinal side effects.

- **Mechanism of Action:** Many of these derivatives exert their anti-inflammatory effects through the inhibition of cyclooxygenase (COX) enzymes, similar to conventional NSAIDs. However, the unique structure of the pyridazinone core allows for fine-tuning of selectivity and properties, leading to compounds with potentially lower ulcerogenicity.
- **Tricyclic Derivatives:** Significant research has focused on tricyclic pyridazinone systems, such as indeno[1,2-c]pyridazinones, which have demonstrated potent anti-inflammatory, analgesic, and antipyretic properties.
- **Modern Approaches (JNK2 Inhibition):** A recent breakthrough in 2023 identified a diphenyl 6-oxo-1,6-dihydropyridazine-3-carboxylate/carboxamide analogue, designated J27, as a potent anti-inflammatory agent for acute lung injury (ALI) and sepsis. J27 functions by targeting JNK2 and subsequently inhibiting the JNK2-NF- $\kappa$ B/MAPK signaling pathway, showcasing a novel mechanism for this class of compounds.



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Caption: Inhibitory mechanism of J27 on the JNK2-mediated inflammatory pathway.

## Anticancer Drug Discovery

The pyridazinone scaffold has emerged as a promising template for the development of novel anticancer agents targeting various hallmarks of cancer.

- Kinase Inhibition: A primary strategy has been the design of pyridazinone derivatives as kinase inhibitors.
  - FER Tyrosine Kinase: Pyrido-pyridazinone derivatives have been discovered as highly potent FER kinase inhibitors, identified through high-throughput screening and subsequent chemical modification.

- EGFR Inhibition: Novel series of pyridazinone derivatives have been designed and synthesized as inhibitors of both wild-type (EGFRWT) and mutant (EGFRT790M) epidermal growth factor receptors, showing potent cytotoxic activity against various cancer cell lines.
- CDK2 Inhibition: 3,6-disubstituted pyridazine derivatives have been developed as a new class of agents targeting cyclin-dependent kinase 2 (CDK2), a key regulator of the cell cycle.

Table 1: Selected Pyridazinone-Based Anticancer Agents and Their Targets

| Compound Class                  | Target(s)           | Therapeutic Potential                       |
|---------------------------------|---------------------|---------------------------------------------|
| Pyrido-pyridazinone derivatives | FER Tyrosine Kinase | Various solid tumors                        |
| Substituted Pyridazinones       | EGFRWT / EGFRT790M  | Prostate, colon, and breast cancers         |
| 3,6-disubstituted Pyridazines   | CDK2                | Breast and ovarian cancers                  |
| Diphenyl Pyridazinones          | JNK2                | Inflammation-associated cancers (potential) |

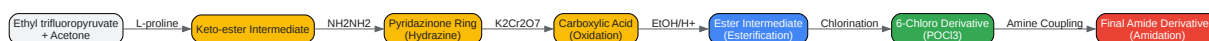
## Part 3: Advanced Synthesis of a Modern Kinase Inhibitor

The synthesis of complex, highly functionalized pyridazinone derivatives, such as those used for kinase inhibition, requires multi-step, strategic approaches. The synthesis of 5-(trifluoromethyl)-1,6-dihydropyridazine-3-carboxylic acid derivatives as CDK2 inhibitors provides an excellent case study.

### Protocol Outline: Multi-step Synthesis of a Pyridazinone Core for CDK2 Inhibitors

- Initial Condensation: Commercially available ethyl 3,3,3-trifluoropyruvate is reacted with acetone in the presence of L-proline to yield an intermediate keto-ester.

- **Pyridazinone Ring Formation:** The intermediate is then treated with hydrazine hydrate in acetic acid to form the core 6-methyl-4-(trifluoromethyl)pyridazin-3(2H)-one ring.
- **Oxidation:** The methyl group at the 6-position is oxidized using potassium chromate and sulfuric acid to afford the corresponding carboxylic acid, 6-oxo-5-(trifluoromethyl)-1,6-dihydropyridazine-3-carboxylic acid.
- **Esterification:** The carboxylic acid is converted to its ethyl ester via Fischer esterification. This ester serves as a key intermediate for further modifications.
- **Chlorination and Amidation:** The 6-oxo group is converted to a 6-chloro group using phosphorus oxychloride. The ester is then hydrolyzed to an acid chloride and reacted with various amines to build a library of amide derivatives for biological screening.



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Caption: Synthetic pathway for advanced pyridazinone-based CDK2 inhibitors.

## Conclusion and Future Outlook

The history of 6-oxo-1,6-dihydropyridazine derivatives is a compelling narrative of how a simple heterocyclic scaffold can become a cornerstone of medicinal chemistry. From its foundational synthesis to its role in producing life-saving cardiovascular drugs and its current position at the forefront of cancer and anti-inflammatory research, the pyridazinone core has consistently proven its value. The ongoing discovery of novel mechanisms of action, such as the targeting of JNK2 and various kinases, ensures that this "wonder nucleus" will continue to be a source of therapeutic innovation for years to come. The future of pyridazinone research lies in harnessing modern synthetic strategies to create increasingly complex and selective molecules, further expanding their already vast therapeutic potential.

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